

A Comparative Analysis of Simeton and Other Triazine Herbicides

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Compound of Interest

Compound Name: *Simeton*

Cat. No.: *B1214887*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Simeton** and other triazine herbicides, focusing on their performance, mechanisms of action, and environmental fate. Due to its status as an obsolete herbicide, publicly available experimental data on **Simeton** is limited. This document summarizes the available information and draws comparisons with the widely used triazine herbicides, atrazine and simazine, to offer a comprehensive overview for research and development professionals.

Introduction to Triazine Herbicides

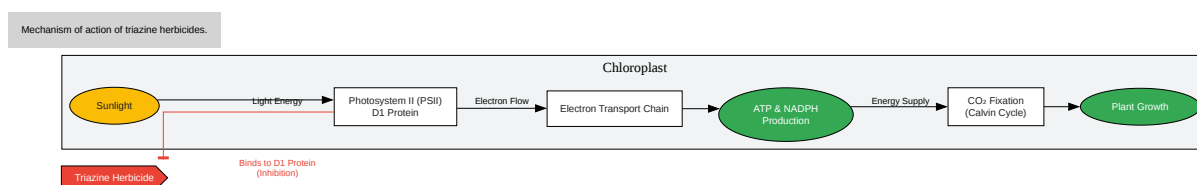
Triazine herbicides are a class of chemical compounds widely used in agriculture to control broadleaf weeds and some grasses.[1] They are known for their effectiveness in various crops, including corn, sorghum, and sugarcane.[2] The core chemical structure of these herbicides is a triazine ring. Variations in the substituent groups attached to this ring determine the specific properties, such as herbicidal activity, selectivity, and environmental persistence, of each compound.[3]

Mechanism of Action

The primary mode of action for triazine herbicides is the inhibition of photosynthesis.[4] Specifically, they block the electron transport chain in Photosystem II (PSII) by binding to the D1 protein.[4] This disruption halts the production of ATP and NADPH, which are essential for

carbon dioxide fixation, ultimately leading to plant death due to starvation and oxidative damage.[4]

Below is a diagram illustrating the signaling pathway of triazine herbicide action:



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Mechanism of action of triazine herbicides.

Physicochemical Properties

The physicochemical properties of herbicides influence their behavior in the environment, including their solubility, persistence, and potential for leaching. Below is a comparison of the available properties for **Simeton**, atrazine, and simazine.

Property	Simeton	Atrazine	Simazine
CAS Number	673-04-1[5]	1912-24-9	122-34-9
Molecular Formula	C ₈ H ₁₅ N ₅ O[5]	C ₈ H ₁₄ ClN ₅	C ₇ H ₁₂ ClN ₅
Molecular Weight	197.24 g/mol	215.68 g/mol	201.66 g/mol
Water Solubility	3200 mg/L (at 21°C) [6]	33 mg/L (at 22°C)	5 mg/L (at 20°C)
Appearance	White powder[6]	White, crystalline solid	White, crystalline solid

Comparative Performance

Direct comparative experimental data for **Simeton**'s efficacy and crop selectivity is scarce. However, based on its historical use, it was employed as a soil-acting herbicide to control a variety of germinating annual grasses and broadleaved weeds in crops such as peas and beans.^[7]

Efficacy

The efficacy of a herbicide is typically measured by its ability to control target weeds at a specific application rate. For atrazine and simazine, extensive data is available. A study on sweet corn demonstrated that atrazine is highly effective against a broad spectrum of weeds and has a long residual activity.^[8] Simazine also provides good residual control of broad-spectrum broadleaf weeds and grasses.^[8] In some cases, a combination of atrazine and simazine is used to enhance weed control.^[9]

Crop Selectivity

Crop selectivity refers to the ability of a herbicide to control weeds without harming the crop. Atrazine is well-tolerated by corn, which can metabolize the herbicide into non-toxic substances.^[3] Simazine is used in various crops, including corn, citrus, grapes, and apples.^[10] Information on the specific crop selectivity of **Simeton** is limited, other than its use in peas and beans.^[7]

Environmental Fate

The environmental fate of a herbicide determines its persistence in soil and water and its potential impact on non-target organisms.

Herbicide	Soil Half-Life (t_{12})	Leaching Potential
Simeton	Data not available	Data not available
Atrazine	60-100 days ^[11]	Moderate to high
Simazine	~60 days	Low to moderate

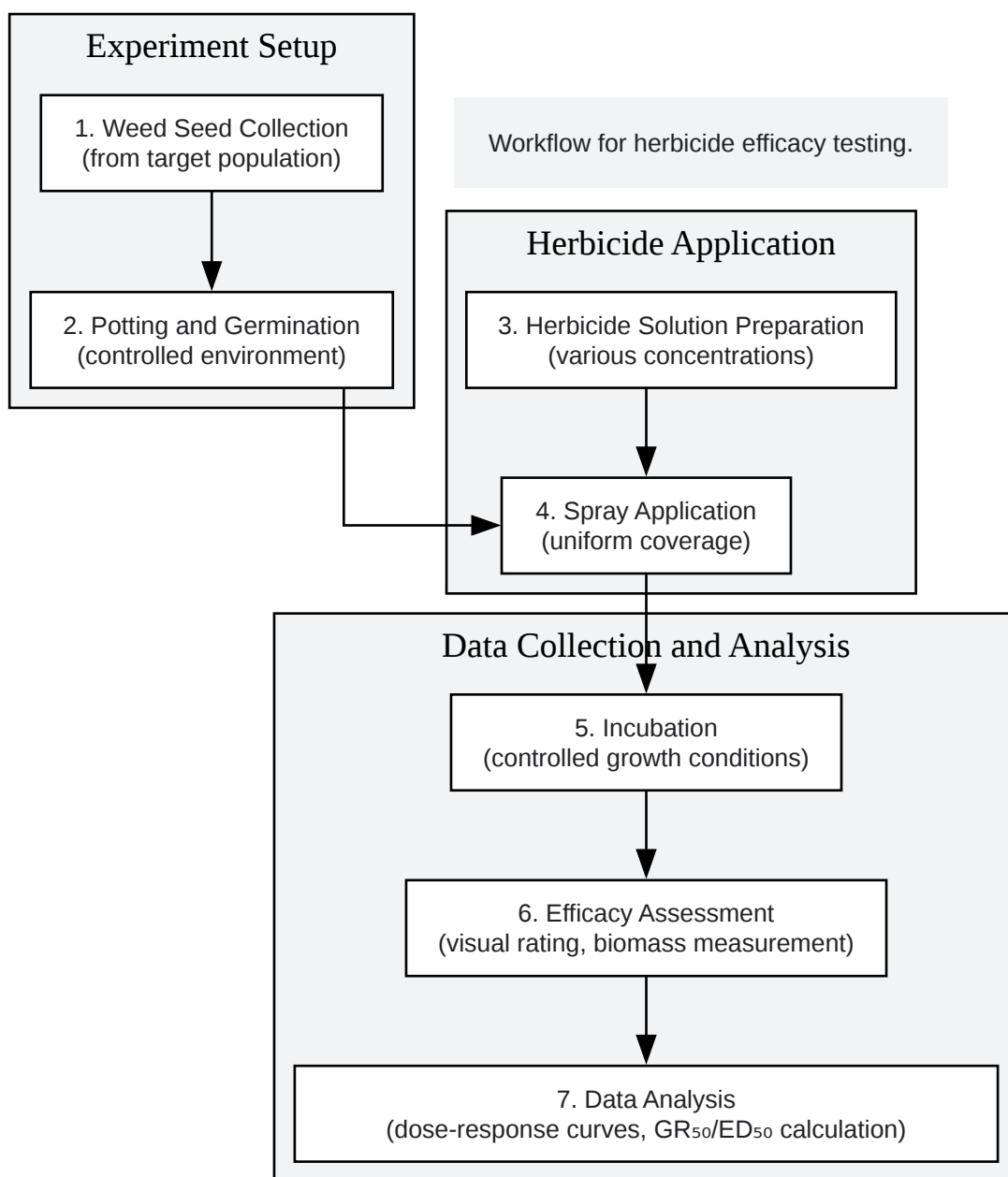
Note: Soil half-life can vary significantly depending on soil type, temperature, and moisture.

Atrazine is more water-soluble than simazine, which can lead to a higher potential for leaching into groundwater.^[12] Simazine, being less soluble, tends to bind more to soil particles.^[12] The environmental degradation of triazines occurs through microbial and chemical processes.^[13]

Experimental Protocols

Standardized methods are crucial for evaluating and comparing the performance of herbicides. Below is a representative workflow for a whole-plant herbicide efficacy test.

Representative Experimental Workflow for Herbicide Efficacy Testing



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Workflow for herbicide efficacy testing.

Methodology:

- **Seed Collection and Germination:** Seeds of the target weed species are collected and germinated in pots containing a standardized soil mix under controlled greenhouse conditions.[14]

- **Herbicide Application:** At a specific growth stage (e.g., 2-4 true leaves), plants are treated with a range of herbicide concentrations.[\[14\]](#) A control group is treated with a blank solution (no herbicide).
- **Incubation:** Treated plants are returned to the controlled environment for a set period (e.g., 14-21 days).[\[15\]](#)
- **Efficacy Assessment:** The efficacy of the herbicide is assessed through visual injury ratings and by measuring the reduction in plant biomass (fresh or dry weight) compared to the control group.[\[16\]](#)
- **Data Analysis:** The collected data is used to generate dose-response curves, from which key parameters like the concentration required to reduce plant growth by 50% (GR_{50}) or the effective dose for 50% of the population (ED_{50}) are calculated.[\[14\]](#)

Analytical Methods for Residue Analysis

The analysis of triazine herbicide residues in environmental samples (soil, water) and biological matrices is typically performed using chromatographic techniques.

- **Gas Chromatography (GC):** Often coupled with detectors like a nitrogen-phosphorus detector (NPD) or a mass spectrometer (MS), GC is a robust method for separating and quantifying triazine herbicides.[\[1\]](#)
- **High-Performance Liquid Chromatography (HPLC):** Coupled with a UV or mass spectrometry detector, HPLC is also widely used for the analysis of these compounds.[\[1\]](#)

Sample preparation is a critical step and often involves solid-phase extraction (SPE) to concentrate the analytes and remove interfering substances from the sample matrix.[\[17\]](#)

Conclusion

Simeton is an obsolete triazine herbicide for which detailed comparative performance data is largely unavailable in current scientific literature. In contrast, atrazine and simazine are well-characterized triazines with extensive data on their efficacy, crop selectivity, and environmental behavior. All three share the same primary mechanism of action: the inhibition of photosynthesis at Photosystem II.

While atrazine generally exhibits higher water solubility and thus a greater potential for leaching compared to simazine, both have been effective and widely used herbicides. The lack of data on **Simeton** underscores the importance of comprehensive and publicly accessible scientific evaluation for all agrochemicals. For researchers in drug development and related fields, the study of the structure-activity relationships among the broader class of triazine herbicides can still provide valuable insights into the design of new active compounds.

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